

An In-depth Technical Guide to (R)-(+)-2-Bromopropionic Acid

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Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

Cat. No.: B167591

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(R)-(+)-2-Bromopropionic acid, identified by the CAS number 10009-70-8, is a significant chiral building block in the fields of organic synthesis and pharmaceutical development.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development. Its utility lies in its ability to facilitate the creation of enantiomerically pure compounds, a critical requirement in the formulation of many modern drugs and agrochemicals.^{[1][2]} The bromine substituent enhances its reactivity, making it a valuable intermediate for asymmetric synthesis.^[1]

Physicochemical and Spectroscopic Data

(R)-(+)-2-Bromopropionic acid is a colorless to yellow or brown liquid.^{[1][3]} It is sensitive to air, light, heat, and moisture.^{[3][4]} Key quantitative properties are summarized below for easy reference.

Property	Value	Citations
CAS Number	10009-70-8	[1][5]
Molecular Formula	C ₃ H ₅ BrO ₂	[1][5][6]
Molecular Weight	152.97 g/mol	[7]
Appearance	Colorless or brown clear liquid	[1]
Purity	≥ 98% (GC)	[1][6]
Density	1.692 - 1.7 g/mL at 20 °C	[1]
Boiling Point	104 °C at 16 mmHg	[1][8]
Refractive Index	n _{20/D} = 1.47 - 1.475	[1]
Optical Rotation	[α] _{20/D} = +26° to +27° (neat)	[1]
Flash Point	100 °C (212 °F) - closed cup	
Storage Temperature	2-8°C, refrigerated, under inert gas	[1][4]
InChI Key	MONMFXREYOKQTI-UWTATZPHSA-N	[5]
SMILES String	C--INVALID-LINK--C(O)=O	

Synthesis and Experimental Protocols

The synthesis of enantiomerically pure **(R)-(+)-2-Bromopropionic acid** is crucial for its application. Several synthetic routes have been established, often involving stereospecific reactions.

Synthesis from D-Alanine

A common method involves the diazotization of D-Alanine followed by displacement with bromide.[9] This reaction proceeds with retention of configuration.

Experimental Protocol:

- Dissolve D-Alanine (e.g., 50 g, 0.56 mol) in a mixture of 48% aqueous hydrobromic acid (580 mL) and water (1 L).[9]
- Cool the mixture with cracked ice to give a total volume of 3 L.[9]
- Add sodium nitrite (NaNO_2) (e.g., 104.3 g, 1.51 mol) in small portions while stirring vigorously.[9]
- Following the addition of NaNO_2 , add sodium sulfate (Na_2SO_4) (e.g., 700 g).[9]
- Allow the reaction mixture to warm to 15 °C.[9]
- Decant the liquid from the solids and perform multiple extractions with diethyl ether (e.g., five 500-mL portions).[9]
- Dry the combined ether extracts over sodium sulfate and then calcium chloride.[9]
- Concentrate the solution in vacuo to yield the crude product as an oil.[9]
- Purify the oil by distillation, collecting the fraction at 104-108 °C (25 torr).[9]

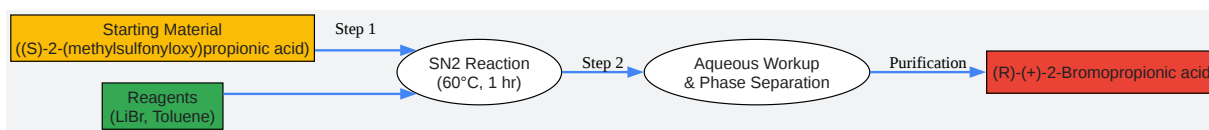
Synthesis from (S)-2-(methanesulfonyloxy)propionic acid

Another reported method involves the reaction of (S)-2-(methanesulfonyloxy)propionic acid with lithium bromide, which proceeds via an $\text{S}_\text{N}2$ reaction, resulting in an inversion of stereochemistry.[10]

Experimental Protocol:

- To a mixture of (S)-2-methanesulfonyloxypropionic acid (0.50 g) in toluene (10 mL), add lithium bromide (0.26 g).[10]
- Stir the resulting mixture at 60°C for 1 hour.[10]
- Cool the reaction to 20°C and add 5 mL of pure water.[10]
- Stir for 30 minutes at 20°C, then separate the organic layer.[10]

- The organic layer contains (R)-2-bromopropionic acid. This method reports a yield of 45% with an optical purity of 92.3% ee.[10]



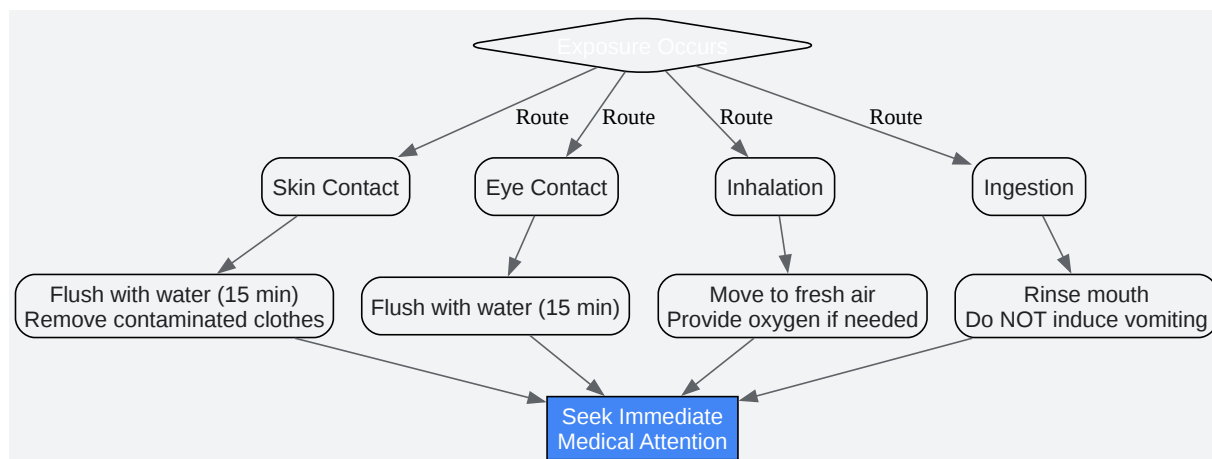
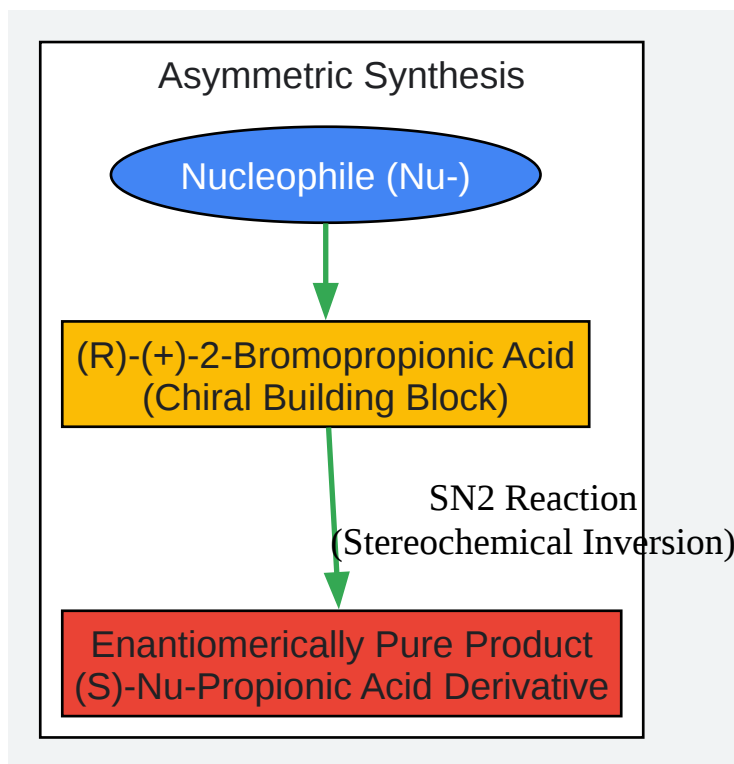
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Caption: General workflow for the synthesis of **(R)-(+)-2-Bromopropionic acid**.

Applications in Research and Development

(R)-(+)-2-Bromopropionic acid is a versatile reagent with several key applications in chemical synthesis.

- Chiral Building Block:** Its primary use is as a chiral precursor in the asymmetric synthesis of complex molecules.[1] It allows for the introduction of a specific stereocenter, which is fundamental in the development of pharmaceuticals where often only one enantiomer is biologically active.[2][11]
- Pharmaceutical Synthesis:** It serves as an important intermediate in the creation of various pharmaceuticals, including anti-inflammatory and analgesic drugs.[1]
- Agrochemicals and Specialty Chemicals:** Beyond pharmaceuticals, it is employed in the production of advanced agrochemicals and other specialty chemicals.[1]
- Chiral Auxiliary:** It can be used as a chiral auxiliary, a molecule that is temporarily incorporated into a synthesis to control the stereochemical outcome of a reaction.[1]



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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 5. (R)-(+)-2-Bromopropionic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. (R)-(+)-2-Bromopropionic acid | CAS No- 10009-70-8 | Simson Pharma Limited [simsonpharma.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. Sciencemadness Discussion Board - 2-Br Propionic Acid Physical Properties - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. (R)-(+)-2-BROMOPROPIONIC ACID synthesis - chemicalbook [chemicalbook.com]
- 11. air.unimi.it [air.unimi.it]
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